

Wear Resistance of Tin-Zinc Coatings Versus Hard Chromium: A Comparative Guide

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Compound of Interest

Compound Name: Tin-ZINC

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Hard chromium plating has long been the industry standard for applications demanding high wear resistance and durability. However, growing environmental and health concerns associated with the hexavalent chromium used in the plating process have spurred research into viable alternatives. Among the most promising replacements are **tin-zinc** (Sn-Zn) alloy coatings, which offer a compelling combination of corrosion resistance and favorable tribological properties. This guide provides an objective comparison of the wear resistance of zinc-based coatings and hard chromium, supported by experimental data, to aid in material selection for demanding applications.

While direct comparative studies between **tin-zinc** and hard chromium are limited, valuable insights can be drawn from research comparing pure zinc and hard chromium coatings under identical conditions. The data presented here is based on a study by S. Rhaïem et al., which characterized the tribological behavior of electrodeposited zinc and hard chromium coatings on a C45 steel substrate.

Quantitative Data Summary

The following table summarizes the key tribological and mechanical properties of hard chromium and zinc coatings as determined by experimental testing.

Property	Hard Chromium Coating	Zinc Coating	C45 Steel Substrate (Uncoated)
Microhardness (HV)	1050	160	240
Stabilized Coefficient of Friction	~0.75	~0.75	~0.6
Maximum Wear Track Depth (µm)	~1.2	~4.5	~1.2

Performance Analysis

The experimental data reveals that hard chromium exhibits significantly higher hardness compared to both the zinc coating and the uncoated steel substrate.^[1] In terms of wear resistance, the hard chromium coating demonstrated performance on par with the uncoated C45 steel substrate, both showing a minimal wear track depth of approximately 1.2 µm.^[1] In contrast, the zinc coating exhibited a considerably deeper wear track of about 4.5 µm, indicating lower wear resistance under the tested conditions.^[1]

Interestingly, both the hard chromium and zinc coatings displayed a similar stabilized coefficient of friction, which was notably higher than that of the uncoated substrate.^[1] The primary wear mechanism observed for the zinc coating was attributed to the severe shearing of the surface layers, primarily due to the plowing action of the steel counterbody.^[1]

Experimental Protocol

The tribological data was obtained using a linear reciprocating tribometer. The following protocol was employed:

1. Specimen Preparation:

- Substrate: C45 steel.
- Coatings:
 - Hard chromium electrodeposited on C45 steel.

- Zinc electrodeposited on C45 steel.
- Counterbody: 100Cr6 steel ball.

2. Tribological Testing:

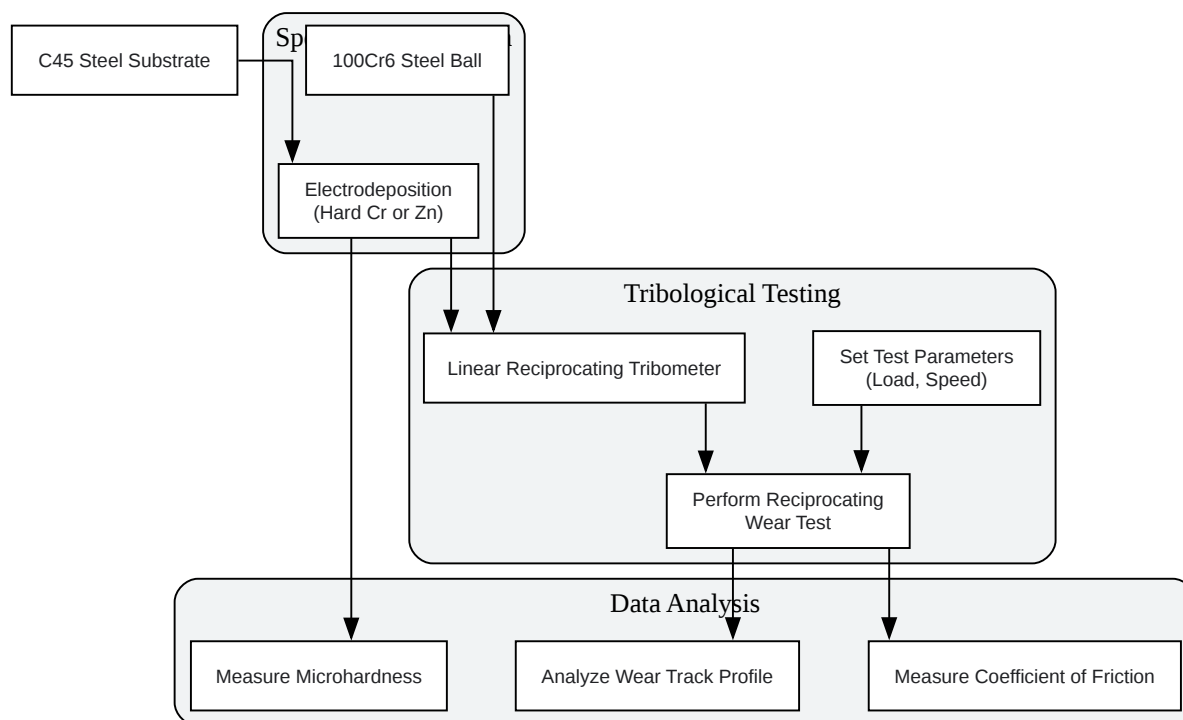
- Apparatus: Linear reciprocating tribometer.
- Test Type: Pin-on-plate configuration with the 100Cr6 steel ball as the pin and the coated/uncoated steel as the plate.
- Normal Load: Varied to assess its influence on wear.
- Sliding Speed: Maintained constant throughout the tests.
- Environment: Conducted under dry friction conditions.

3. Data Analysis:

- Coefficient of Friction: Continuously monitored and recorded during the test.
- Wear Track Analysis: The profile and maximum depth of the wear tracks were measured post-testing to quantify material loss.
- Microhardness: Measured to characterize the mechanical properties of the coatings and substrate.^[1]

Visualizing the Experimental Workflow

The logical flow of the wear resistance testing process can be visualized as follows:



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References

- 1. jnas.nbu.gov.ua [jas.nbu.gov.ua]
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